

Personal protective equipment for handling 3-Aminoisonicotinic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Aminoisonicotinic acid

Cat. No.: B021587

[Get Quote](#)

Essential Safety and Handling Guide for 3-Aminoisonicotinic Acid

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **3-Aminoisonicotinic acid**. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Operational Plan: Step-by-Step Handling Procedures

3-Aminoisonicotinic acid should be handled with caution, recognizing it as a hazardous chemical. It is known to cause skin and eye irritation and may cause respiratory irritation.

1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that an eyewash station and a safety shower are readily accessible and have been recently tested.
- Before starting, clear the workspace of any unnecessary items and ensure all required equipment is within easy reach inside the fume hood.

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[\[1\]](#)
- Skin Protection:
 - Wear a lab coat or a chemical-resistant apron.
 - Use nitrile or neoprene gloves. Latex gloves are not recommended.[\[2\]](#)
 - Ensure gloves are inspected for any damage before use.
- Respiratory Protection:
 - Under normal fume hood use, additional respiratory protection is not typically required.
 - If there is a risk of generating significant dust, a NIOSH-approved respirator for particulates should be used.[\[3\]](#)

3. Handling the Chemical:

- Keep the container of **3-Aminoisonicotinic acid** tightly closed when not in use.[\[4\]](#)
- When weighing or transferring the solid, do so carefully to minimize dust generation.
- Avoid direct contact with the skin, eyes, and clothing.[\[5\]](#)
- Do not eat, drink, or smoke in the laboratory area where this chemical is handled.[\[2\]](#)

4. In Case of a Spill:

- For minor spills, carefully sweep up the solid material, avoiding dust creation, and place it into a labeled container for disposal.[\[4\]](#)
- For major spills, evacuate the area and follow your institution's emergency procedures.

5. First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.^[4]
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.^[4]

Quantitative Data for 3-Aminoisonicotinic Acid

The following table summarizes key quantitative information for **3-Aminoisonicotinic acid**. It is important to note that specific Occupational Exposure Limits (OELs) have not been established for this compound. The values for 2-Aminopyridine are provided for reference as a structurally related compound but should not be used as formal exposure limits for **3-Aminoisonicotinic acid**.

| Property | Value | Reference / Notes |
|-------------------------------------|---|-------------------|
| Chemical Identity | | |
| CAS Number | 7579-20-6 | [1][6] |
| Molecular Formula | C ₆ H ₆ N ₂ O ₂ | [3][6] |
| Molecular Weight | 138.12 g/mol | [6] |
| Physical Properties | | |
| Appearance | Yellow solid | [6] |
| Occupational Exposure Limits (OELs) | | |
| OSHA PEL (TWA) | Not Established | |
| NIOSH REL (TWA) | Not Established | |
| ACGIH TLV (TWA) | Not Established | |
| Reference OELs for 2-Aminopyridine | For reference only; not official limits for 3-Aminoisonicotinic acid. | |
| OSHA PEL (8-hour TWA) | 0.5 ppm (2 mg/m ³) | [7][8] |
| NIOSH REL (10-hour TWA) | 0.5 ppm (2 mg/m ³) | [7][8] |
| ACGIH TLV (8-hour TWA) | 0.5 ppm (1.9 mg/m ³) | [9] |

Disposal Plan

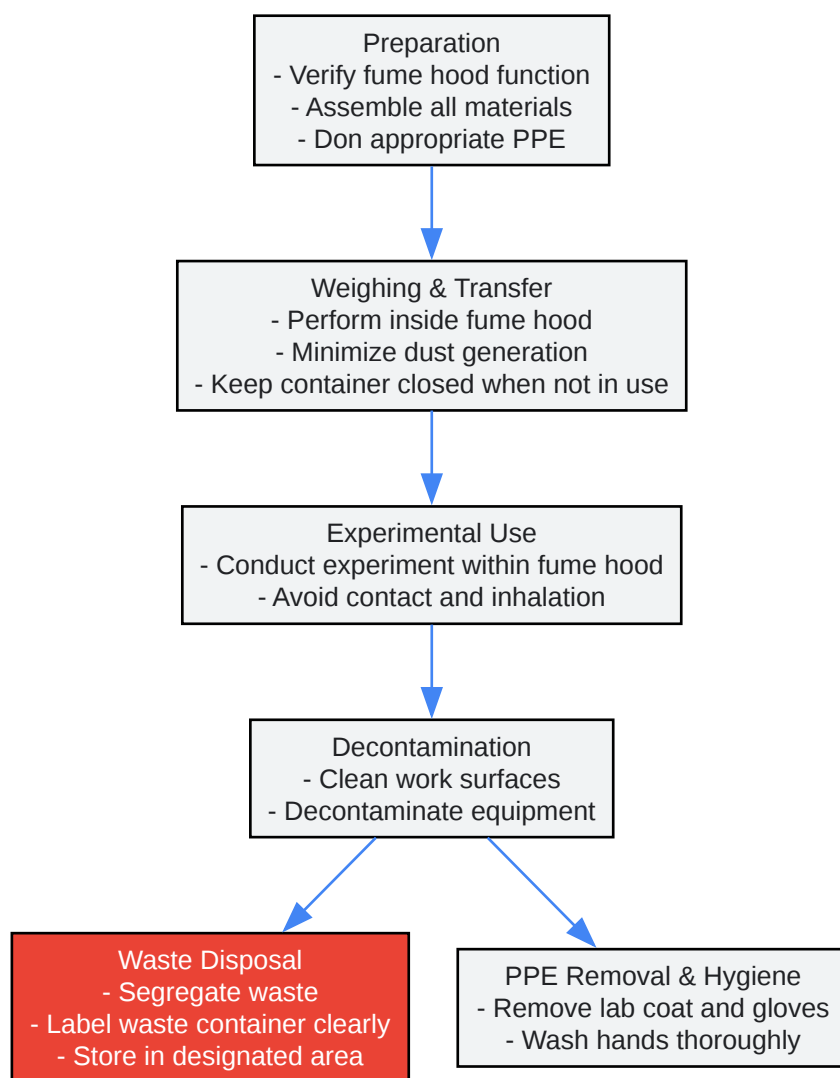
Proper disposal of **3-Aminoisonicotinic acid** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization: Unused **3-Aminoisonicotinic acid** should be treated as hazardous chemical waste.
- Container Disposal: Do not reuse empty containers. They should be triple-rinsed (if appropriate for the subsequent use of the container) and disposed of as chemical waste.[4]

- Disposal Method:
 - Collect waste material in a clearly labeled, sealed, and appropriate container.
 - Dispose of the chemical waste through a licensed and approved waste disposal contractor.
 - Adhere to all local, state, and federal regulations regarding hazardous waste disposal.[4]
- Environmental Precautions: Do not allow the chemical to enter drains, soil, or waterways.[4]

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for safely handling **3-Aminoisonicotinic acid** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **3-Aminoisonicotinic Acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Aminoisonicotinic acid | 7579-20-6 [chemicalbook.com]

- 2. Handling Pyridine: Best Practices and Precautions [postapplescientific.com]
- 3. 3-Aminoisonicotinic acid [webbook.nist.gov]
- 4. aksci.com [aksci.com]
- 5. spectrumchemical.com [spectrumchemical.com]
- 6. chemimpex.com [chemimpex.com]
- 7. nj.gov [nj.gov]
- 8. 2-AMINOPYRIDINE | Occupational Safety and Health Administration [osha.gov]
- 9. epa.gov [epa.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Aminoisonicotinic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b021587#personal-protective-equipment-for-handling-3-aminoisonicotinic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com